

# Essential Guide to the Safe Disposal of Ac-DEMEEC-OH

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## Compound of Interest

Compound Name: Ac-DEMEEC-OH

Cat. No.: B10846190

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedural information for the safe disposal of **Ac-DEMEEC-OH** (N-acetyl-S-(2,2-dicarboxyethyl)-L-cysteine), drawing upon safety data for the closely related and well-documented compound, N-acetyl-L-cysteine (NAC), in the absence of a specific Safety Data Sheet (SDS) for **Ac-DEMEEC-OH**.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles with side-shields, chemical-resistant gloves, and a lab coat.<sup>[1][2]</sup> In cases of insufficient ventilation or potential for dust formation, a suitable respirator should be worn.<sup>[3]</sup> An eye-wash station and safety shower should be readily accessible.

In the event of accidental exposure:

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek prompt medical attention.<sup>[1][3]</sup>
- **Skin Contact:** Remove any contaminated clothing and wash the affected skin area with plenty of soap and water. If irritation persists, seek medical advice.<sup>[1]</sup>

- Inhalation: Move the individual to an area with fresh air. If breathing becomes difficult, administer oxygen and seek immediate medical help.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][3]

## Step-by-Step Disposal Protocol

The disposal of **Ac-DEMEEC-OH**, treated as a hazardous waste, must adhere to local, regional, and national regulations.[4][5]

- Waste Identification and Collection:
  - Collect waste **Ac-DEMEEC-OH**, whether in solid form or in solution, in a designated, properly labeled, and sealed waste container.
  - Avoid mixing with other incompatible waste streams. Based on information for the related compound NAC, **Ac-DEMEEC-OH** may be incompatible with strong oxidizing agents and strong bases.[4][5]
- Small Spills:
  - For minor spills of solid material, carefully sweep or scoop the substance into a suitable waste disposal container, minimizing dust generation.[3][6]
  - Clean the spill area with water and a cloth, and dispose of the cleaning materials in the same hazardous waste container.[3]
- Large Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Contain the spill using inert absorbent materials.
  - Collect the spilled material and absorbent into a sealed container for disposal.[3]

- Container Disposal:
  - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste.
  - Do not reuse empty containers.<sup>[7]</sup> They should be disposed of in accordance with institutional and regulatory guidelines.
- Final Disposal:
  - All waste containing **Ac-DEMEEC-OH** must be disposed of through a licensed professional waste disposal service.<sup>[8]</sup>
  - Do not discharge the chemical or its containers into drains or the environment.<sup>[2][5]</sup>

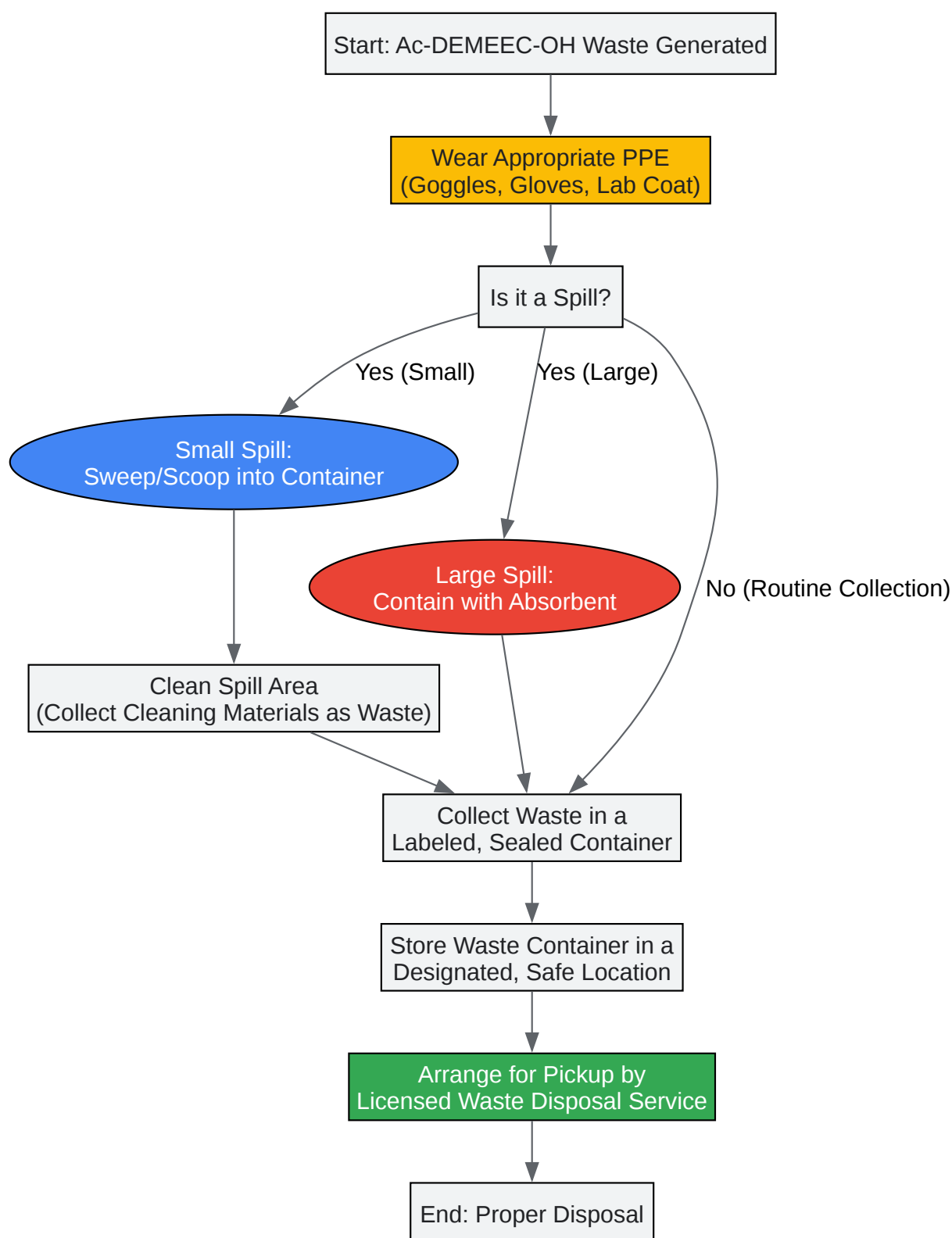
## Quantitative Data Summary

While specific quantitative data for **Ac-DEMEEC-OH** is not available, the following table summarizes key information for the related compound, N-acetyl-L-cysteine, which can serve as a useful reference.

Property	Value (for N-acetyl-L-cysteine)	Source
Molecular Formula	C5H9NO3S	<sup>[3]</sup>
Melting Point	109°C (228.2°F)	<sup>[3]</sup>
Oral LD50 (Rat)	5050 mg/kg	<sup>[5]</sup>
Water Solubility	Soluble	<sup>[3]</sup>

## Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **Ac-DEMEEC-OH**.



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Caption: Workflow for the safe disposal of **Ac-DEMEEC-OH**.

This comprehensive guide, based on the best available information for a structurally similar compound, provides the necessary procedural details for the safe and compliant disposal of **Ac-DEMEEC-OH**. Always consult your institution's specific safety protocols and a qualified safety officer for any additional guidance.

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## References

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